

Application Notes and Protocols for 4'-Methylpropiophenone in Research

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Compound of Interest

Compound Name:	3',2,2- TRIMETHYLPROPIOPHENONE
Cat. No.:	B1316825

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Disclaimer: The initially requested compound, "3',2,2-TRIMETHYLPROPIOPHENONE," is not a readily identifiable chemical entity in standard chemical databases. Based on structural similarities and available research, this document focuses on the likely intended compound, 4'-Methylpropiophenone (CAS: 5337-93-9), also known as 1-(4-methylphenyl)propan-1-one. All subsequent information pertains to this compound.

Introduction

4'-Methylpropiophenone is an aromatic ketone that serves as a versatile building block in organic synthesis and as a photoinitiator in polymerization reactions. Its chemical structure, featuring a propiophenone core with a methyl group at the para position of the phenyl ring, imparts specific reactivity and properties that are leveraged in various research and industrial applications. These notes provide detailed protocols and data for its use in pharmaceutical intermediate synthesis and photopolymerization for researchers, scientists, and drug development professionals.

Physicochemical Properties and Safety Information

A summary of key physicochemical properties and safety data for 4'-Methylpropiophenone is presented below.

Property	Value	Reference
CAS Number	5337-93-9	[1][2][3]
Molecular Formula	C ₁₀ H ₁₂ O	[2][3][4]
Molecular Weight	148.20 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	238-239 °C	[2][6]
Melting Point	7.2 °C	[5][7]
Density	0.993 g/mL at 25 °C	[6][8]
Flash Point	96 °C (204.8 °F)	[9]
Solubility	Soluble in chloroform and hexane. Slightly soluble in water.	[7][10]
Purity (typical)	≥94%	[10][11]

Safety Precautions: 4'-Methylpropiophenone is harmful if swallowed and causes skin and serious eye irritation. It may also cause an allergic skin reaction and is toxic to aquatic life.[1][12] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[12] Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).[1][7][9][12]

Suppliers for Research Purposes

High-purity 4'-Methylpropiophenone for research applications can be sourced from a number of reputable chemical suppliers. It is recommended to request a certificate of analysis to ensure the quality of the material.

- Thermo Scientific Chemicals (formerly Alfa Aesar): Offers various purities and quantities.[10][13]
- Sigma-Aldrich (MilliporeSigma): Provides technical grade and higher purity options.[8][14]

- Biosynth: Supplies the compound for pharmaceutical testing and research.[5][15]
- Santa Cruz Biotechnology: Offers the compound with a purity of ≥94%. [11]
- CDH Fine Chemical: An ISO-certified manufacturer and supplier.[4]
- Lab Pro Inc.: Provides the compound in various quantities.[3]
- Simson Pharma Limited: Supplies the compound with a Certificate of Analysis.
- NINGBO INNO PHARMCHEM CO.,LTD.: A supplier of pharmaceutical-grade fine chemicals. [16]
- ChemicalBook: A platform to source from various suppliers.[17]
- Shandong Deshang Chemical Co., Ltd.: A direct supplier for agrochemical intermediates and other applications.[18]

Application 1: Intermediate in Pharmaceutical Synthesis

4'-Methylpropiophenone is a key precursor in the synthesis of various pharmaceutical compounds, including muscle relaxants like tolperisone and is an important starting material for the synthesis of 4-methylmethcathinone (mephedrone).

Experimental Protocol: Synthesis of 2-Bromo-4'-methylpropiophenone

This protocol details the bromination of 4'-methylpropiophenone, a common subsequent step in the synthesis of more complex pharmaceutical intermediates.

Materials:

- 4'-Methylpropiophenone
- Bromine (Br_2)
- Glacial Acetic Acid

- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Sodium Chloride solution (brine, saturated)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Dichloromethane (CH_2Cl_2)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

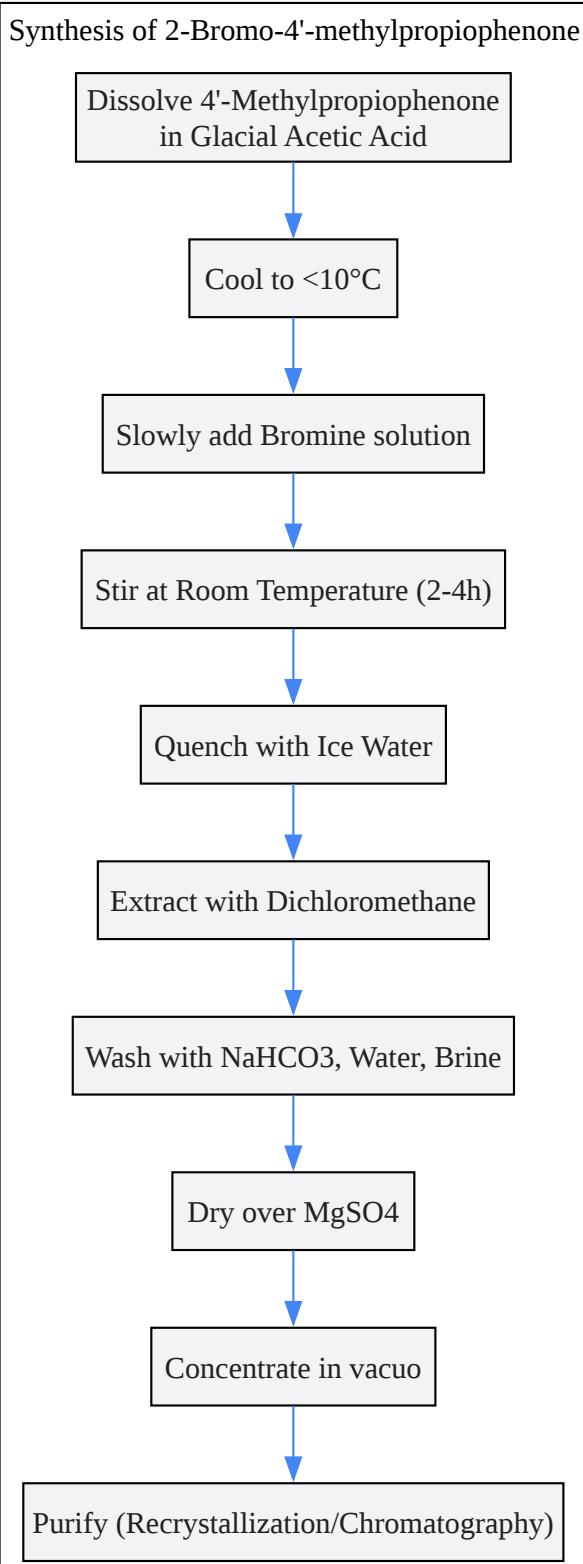
Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 4'-methylpropiophenone (1 equivalent) in glacial acetic acid.
- Cool the flask in an ice bath with stirring.
- Slowly add a solution of bromine (1 equivalent) in glacial acetic acid from the dropping funnel to the reaction mixture. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, carefully pour the mixture into ice-cold water.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution, water, and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude 2-bromo-4'-methylpropiophenone.
- The crude product can be further purified by recrystallization or column chromatography.

Expected Yield: 75-85%

Logical Workflow for Synthesis



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Caption: Workflow for the synthesis of 2-bromo-4'-methylpropiophenone.

Application 2: Photoinitiator for Radical Polymerization

4'-Methylpropiophenone can function as a Type I photoinitiator. Upon exposure to UV light, it undergoes cleavage to generate free radicals that initiate polymerization.

Experimental Protocol: UV Curing of an Acrylate Formulation

This protocol provides a general procedure for using 4'-methylpropiophenone to photocure a simple acrylate monomer film.

Materials:

- 4'-Methylpropiophenone
- Trimethylolpropane triacrylate (TMPTA) (or other suitable acrylate monomer/oligomer)
- UV curing system (e.g., medium-pressure mercury lamp)
- Glass slides or other suitable substrate
- Film applicator (e.g., wire-wound bar)
- Nitrogen source (for inerting, optional)

Procedure:

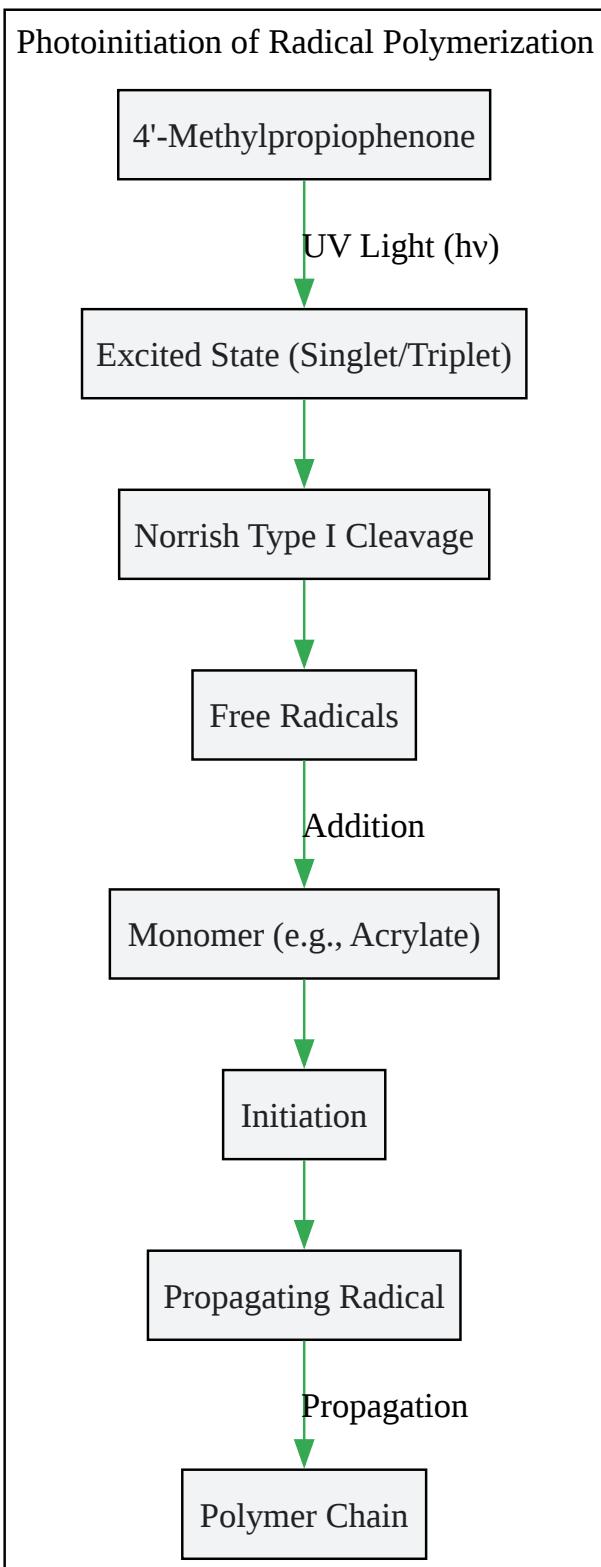
- Prepare a photocurable formulation by dissolving 4'-methylpropiophenone (1-5% by weight) in the acrylate monomer (e.g., TMPTA) with gentle stirring until a homogenous solution is obtained. The optimal concentration of the photoinitiator may need to be determined empirically.
- Using a film applicator, cast a thin film (e.g., 50 μm) of the formulation onto a glass slide.
- Place the coated substrate in the UV curing chamber. If desired, purge the chamber with nitrogen for several minutes to reduce oxygen inhibition.

- Expose the film to a UV light source. The required exposure time and intensity will depend on the lamp, the distance from the lamp, the film thickness, and the specific formulation. A typical starting point would be an intensity of 100 mW/cm^2 for 5-30 seconds.
- After exposure, assess the cure state of the film. A tack-free surface generally indicates a successful cure. The degree of conversion can be quantified using techniques such as Fourier-Transform Infrared Spectroscopy (FTIR) by monitoring the disappearance of the acrylate C=C absorption band (around 1635 cm^{-1}).

Quantitative Data for a Representative Photopolymerization

Parameter	Value
Monomer	Trimethylolpropane triacrylate (TMPTA)
Photoinitiator Concentration	3 wt%
Film Thickness	50 μm
UV Light Source	Medium-pressure mercury lamp
UV Intensity	100 mW/cm^2
Curing Time	15 seconds
Acrylate Conversion	~90% (as determined by FTIR)

Signaling Pathway: Photoinitiation Mechanism



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Caption: Mechanism of photoinitiation for radical polymerization.

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